

Technical Support Center: Managing Hydrofluoric Acid Vapor Exposure

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Compound of Interest

Compound Name: Hydrofluoric acid

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **hydrofluoric acid** (HF), with a specific focus on managing vapor exposure within fume hoods.

Frequently Asked Questions (FAQs)

Q1: What is the primary engineering control for preventing exposure to **hydrofluoric acid** vapors?

A1: The primary engineering control for preventing inhalation exposure to **hydrofluoric acid** (HF) vapors is to conduct all work in a properly functioning chemical fume hood.[1][2][3] Fume hoods designed for acid use, sometimes with specialized linings like Teflon, are recommended.[4] For HF, the sash of the fume hood may be constructed of plastic or polycarbonate to resist etching.[5]

Q2: What should I do if the fume hood alarm activates while I am working with HF?

A2: If a fume hood monitor alarms, do not ignore or mute it. Immediately stop all work with HF, secure all containers, lower the sash, and discontinue work in the hood. A work order should be placed with your facilities department to have the system inspected and repaired before resuming any work.[6]

Q3: Can I work with HF alone in the laboratory?

A3: No, you should never work with **hydrofluoric acid** alone.^{[1][2][7][8]} A second person who is aware of the dangers of HF and the appropriate emergency procedures must be present in the laboratory at all times.^{[7][8]}

Q4: What personal protective equipment (PPE) is required when working with HF in a fume hood?

A4: A comprehensive PPE ensemble is mandatory. This includes:

- Eye and Face Protection: Chemical splash goggles and a face shield are required, especially when working with concentrated HF.^{[4][9][10]} Contact lenses should not be worn.^{[1][7]}
- Gloves: Double gloving is recommended.^{[2][7][9]} An inner nitrile glove can be worn with a thicker, HF-resistant outer glove made of materials like neoprene or nitrile (22mil).^{[1][8][11]} Always consult the manufacturer's glove selection guide for HF resistance.^{[1][10]}
- Body Protection: A long-sleeved lab coat, a chemical-resistant apron (e.g., neoprene or PVC), long pants, and closed-toe shoes are required to ensure no skin is exposed.^{[8][9][10][12]}

Q5: Where should I store **hydrofluoric acid**?

A5: Store HF in polyethylene or fluorocarbon plastic containers, never in glass or metal.^{[1][13]} The storage area should be a cool, dry, and well-ventilated cabinet, away from incompatible materials such as bases, metals, and organic compounds.^{[1][4]} Secondary containment, such as a plastic tray, is also required.^{[1][8][14]}

Troubleshooting Guides

Scenario 1: You suspect a small HF vapor leak inside the fume hood.

- Question: I smell a pungent, irritating odor while working with HF in the fume hood, even though there is no visible spill. What should I do?
- Answer:
 - Do not rely on odor alone to determine a safe concentration, as odor thresholds vary.^[4]

- Check the fume hood sash height. Ensure it is as low as possible for comfortable work, as a lower sash increases the face velocity and containment.[15]
- Visually inspect your apparatus for any signs of leaks, such as unexpected condensation or corrosion.
- Verify fume hood function. Check the airflow monitor. A strip of lightweight paper or a kimwipe can be attached to the bottom of the sash to visually confirm air is being drawn into the hood.[15]
- If the odor persists or you are unsure, treat it as a potential exposure. Secure your experiment, close the fume hood sash completely, and post a warning sign. Inform your supervisor or safety officer immediately.

Scenario 2: An HF solution is spilled inside the fume hood.

- Question: I've spilled a small amount of dilute HF inside the fume hood. How do I clean it up safely?
- Answer: Only trained and properly equipped personnel should clean up HF spills.[16] For small spills (<100 ml) of dilute HF (<1%) inside a fume hood:[16]
 - Alert others in the area and ensure you are wearing the appropriate PPE (double gloves, goggles, face shield, acid-resistant apron).[14][16]
 - Use an HF-specific spill kit containing a neutralizer like calcium carbonate or sodium bicarbonate.[2][11] Do not use silicon-based absorbents like sand or kitty litter, as they can react to produce toxic gas.[4][16]
 - Cover the spill with the neutralizer and allow it to react.[17]
 - Use absorbent pads to wipe up the neutralized spill.[16]
 - Clean the spill area thoroughly with a 10% calcium carbonate solution, followed by soap and water.[16]

- Double bag all contaminated materials, label it as "debris contaminated with **hydrofluoric acid**," and dispose of it as hazardous waste.[1][16]

Scenario 3: A co-worker has been exposed to HF vapor.

- Question: My lab partner is coughing and complaining of respiratory irritation after working with HF. What is the emergency procedure?
- Answer: Inhalation of HF vapor is a medical emergency that can cause delayed and severe lung injury.[10][12]
 - Immediately move the victim to an area with fresh air.[2][14][18]
 - Call for emergency medical assistance immediately (e.g., 911).[14] Inform the dispatcher that the exposure involves **hydrofluoric acid**. [14]
 - Keep the victim calm, warm, and comfortable while waiting for emergency responders.[14]
 - Vapor exposures can also cause skin and eye burns; check for these and begin decontamination procedures if necessary.[14]
 - Provide the Safety Data Sheet (SDS) for HF to the emergency medical personnel.[18]

Quantitative Data Summary

Table 1: Occupational Exposure Limits for **Hydrofluoric Acid**

Organization	Limit Type	Concentration
OSHA	Permissible Exposure Limit (PEL) - 8-hour TWA	3 ppm
NIOSH	Immediately Dangerous to Life and Health (IDLH)	30 ppm

Data sourced from PennEHRS and the American Chemistry Council.[3][19]

Table 2: Fume Hood Face Velocity Recommendations

Condition	Average Face Velocity	Minimum Velocity at any Point
Standard Practice	80 - 150 fpm	60 fpm
Regulated Carcinogens	100 fpm	80 fpm

Data sourced from Florida Tech and the University of Hawaii.[\[5\]](#)[\[15\]](#)

Table 3: Material Compatibility with **Hydrofluoric Acid**

Material	Compatibility	Notes
Plastics		
Polyethylene (PE), Polytetrafluoroethylene (PTFE)	Excellent	Recommended for storage and handling containers.[1][4][20]
Polyvinyl Chloride (PVC)	Good	Not recommended as a single construction material without reinforcement.[21]
Polycarbonate	Good	Can be used for fume hood sashes.
Metals		
Glass, Ceramics, Concrete	Severe Effect	Should never be used for storage or transfer. HF dissolves glass.[4][20][22]
Carbon Steel	Good to Moderate	Resistance is significant in concentrations of 64-100% HF. [23] Dilute solutions attack steel rapidly.[21]
Stainless Steel	Limited	Service in HF media is limited. [23]
Monel 400	Excellent	Offers supreme resistance to liquid HF up to 150°C.[23]
Aluminum	Severe Effect	Not fit for use in HF applications.[23]
Titanium, Tantalum, Zirconium	Severe Effect	Strongly attacked by HF at all concentrations.[21]

Experimental Protocols

Protocol 1: Fume Hood Pre-Use Inspection

Objective: To verify the proper functioning of a chemical fume hood before commencing work with **hydrofluoric acid**.

Methodology:

- Check Certification: Confirm that the fume hood has been inspected and certified within the last 12 months. The certification sticker should be visible.[\[22\]](#)
- Clear Obstructions: Remove all incompatible materials and any items that could obstruct airflow from the hood.[\[1\]](#) Equipment should be elevated on blocks at least 2 inches high to allow air to flow underneath.[\[15\]](#)
- Verify Airflow:
 - Check the quantitative airflow monitor, if equipped. The face velocity should be within the acceptable range (typically 80-120 fpm).[\[15\]](#)
 - Perform a qualitative check by taping a light strip of paper (like a Kimwipe) to the bottom of the sash. Observe it being pulled into the hood, indicating proper airflow.[\[15\]](#)
- Sash Position: Ensure the sash operates smoothly. Plan to work with the sash at the lowest possible height that is practical for the experiment.[\[15\]](#)
- Emergency Preparedness: Confirm the location of the nearest safety shower and eyewash station.[\[1\]](#)[\[8\]](#) Verify that an HF-specific first aid kit, including unexpired calcium gluconate gel, is readily available.[\[1\]](#)[\[8\]](#)[\[14\]](#)

Protocol 2: Emergency Response for Dermal HF Exposure

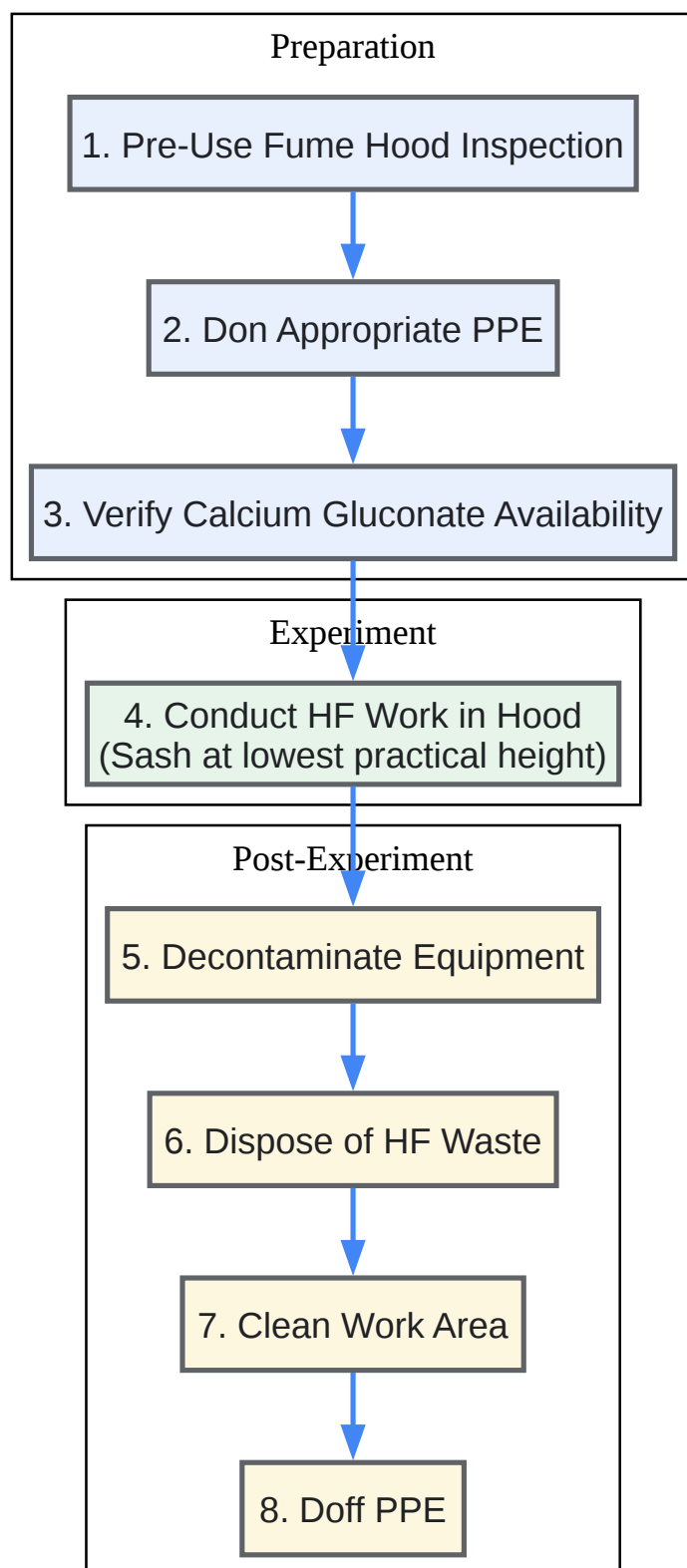
Objective: To provide immediate first aid for skin contact with **hydrofluoric acid** to minimize tissue damage and prevent systemic toxicity.

Methodology:

- Immediate Decontamination: Move the victim immediately to an emergency shower or other water source.[\[18\]](#)

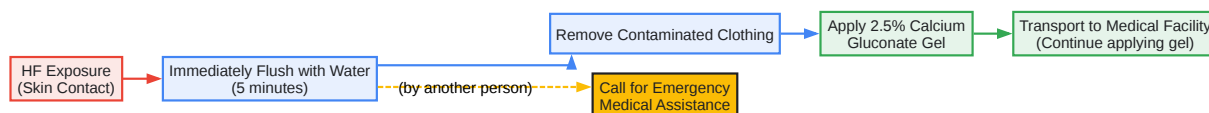
- **Flush with Water:** Flush the affected area with copious amounts of cool, running water for at least 5 minutes.[1][10][14] Speed and thoroughness are critical.[18][24]
- **Remove Contaminated Clothing:** While flushing, carefully remove all contaminated clothing and jewelry, as they can trap HF against the skin.[14][18][24] The person assisting should wear protective gloves to avoid secondary exposure.[11][24]
- **Call for Medical Help:** While the victim is rinsing, another person should call for emergency medical assistance (e.g., 911).[14][25]
- **Apply Calcium Gluconate:** After the 5-minute flush, liberally apply 2.5% calcium gluconate gel to the affected area.[1][14][25] The person applying the gel must wear gloves.[24]
- **Massage the Gel:** Gently massage the gel into the skin.[24]
- **Reapply Gel:** Continue to reapply the gel every 10-15 minutes until emergency medical services arrive and take over treatment.[14][25][26]

Visualizations



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Caption: Standard workflow for safely conducting experiments with HF in a fume hood.



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Caption: Decision workflow for responding to an HF skin exposure incident.

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